Application Notes and Protocols for the Quantification of 2-(2-Methylphenoxy)acetamide

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Compound of Interest

Compound Name:	*2-(2-Methylphenoxy)acetamide*
CAS No.:	*22560-43-6*
Cat. No.:	*B1300244*

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Introduction: The Analytical Imperative for 2-(2-Methylphenoxy)acetamide

2-(2-Methylphenoxy)acetamide is an organic molecule featuring a phenoxy ring linked to an acetamide functional group. As with many chemical entities in the pharmaceutical development pipeline, the precise and accurate quantification of this compound is paramount. Whether it is for pharmacokinetic studies, monitoring chemical reactions, assessing stability, or ensuring the quality of a final product, robust analytical methods are indispensable.

This comprehensive guide provides detailed application notes and step-by-step protocols for the quantification of **2-(2-Methylphenoxy)acetamide**. Recognizing that a one-size-fits-all approach is inadequate in analytical science, we will explore three distinct, yet complementary, chromatographic techniques: High-Performance Liquid Chromatography with UV detection (HPLC-UV), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-

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Tandem Mass Spectrometry (LC-MS/MS). The choice of method will ultimately depend on the specific requirements of the analysis, such as the required sensitivity, selectivity, and the nature of the sample matrix.

The protocols outlined herein are developed based on established principles of analytical chemistry and methods for structurally analogous compounds, providing a solid foundation for implementation and further optimization in your laboratory. Each protocol is designed to be a self-validating system, with performance characteristics that align with the stringent requirements of the International Council for Harmonisation (ICH) guidelines.

Physicochemical Properties and Analytical Considerations

While specific experimental data for **2-(2-Methylphenoxy)acetamide** is not extensively available, we can infer its probable physicochemical properties from its structure and data from the closely related analogue, 2-(2-Methylphenoxy)acetic acid.

- Structure: The molecule consists of a moderately polar acetamide group and a more nonpolar methylphenoxy group.
- Molecular Weight: 165.19 g/mol
- pKa: The amide proton is very weakly acidic (pKa > 15), making it neutral under typical chromatographic conditions. The analogous carboxylic acid has a pKa of approximately 3.2, indicating that the ether oxygen has minimal basicity.
- Solubility: Based on its structure, it is expected to have limited solubility in water and good solubility in organic solvents like methanol, acetonitrile, and dimethyl sulfoxide (DMSO). The related 2-(2-methylphenoxy)acetic acid is slightly soluble in acetonitrile and DMSO[1].
- UV Absorbance: The presence of the aromatic ring suggests that the compound will exhibit UV absorbance, likely in the range of 254-280 nm, making HPLC-UV a viable detection method.

These properties guide the development of the following analytical methods. The moderate polarity and non-volatile nature of the compound make it well-suited for reverse-phase HPLC.

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For GC-MS, its polarity may necessitate derivatization to improve volatility and chromatographic peak shape. The presence of ionizable functionalities, albeit weak, and a distinct molecular weight make it a good candidate for the high sensitivity and selectivity of LC-MS/MS.

Method 1: High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

Principle: This method is often the workhorse of pharmaceutical analysis due to its robustness, versatility, and cost-effectiveness. The principle lies in the separation of the analyte from other components in a sample mixture based on its differential partitioning between a liquid mobile phase and a solid stationary phase. For a moderately polar compound like **2-(2-Methylphenoxy)acetamide**, a reversed-phase (RP) C18 or C8 column is ideal. Detection is achieved by measuring the absorbance of UV light by the analyte as it elutes from the column.

Experimental Protocol: HPLC-UV

1. Instrumentation and Materials:

- HPLC system with a quaternary or binary pump, autosampler, column oven, and UV-Vis detector.
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Acetonitrile (HPLC grade).
- Methanol (HPLC grade).
- Purified water (e.g., Milli-Q or equivalent).
- Formic acid (analytical grade).
- **2-(2-Methylphenoxy)acetamide** reference standard.

2. Chromatographic Conditions: A good starting point for method development is based on methods for similar structures like 2-phenoxyethanol and aceclofenac.

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Parameter	Recommended Condition	Rationale
Mobile Phase A	0.1% Formic Acid in Water	The acidic pH ensures the amide group remains protonated and provides good peak shape.
Mobile Phase B	Acetonitrile	A common organic modifier in reversed-phase HPLC, providing good separation efficiency.
Gradient Elution	30% B to 80% B over 10 minutes	A gradient is recommended to ensure elution of the analyte with a good peak shape and to clean the column of any more nonpolar impurities.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column.
Column Temperature	30 °C	Maintaining a constant temperature ensures reproducible retention times.
Detection Wavelength	270 nm	The methylphenoxy group is expected to have a strong absorbance around this wavelength. A full UV scan of the analyte should be performed to determine the optimal wavelength.
Injection Volume	10 µL	A typical injection volume for standard HPLC analysis.

3. Preparation of Solutions:

- Stock Standard Solution (1 mg/mL): Accurately weigh approximately 10 mg of **2-(2-Methylphenoxy)acetamide** reference standard into a 10 mL volumetric flask. Dissolve in

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and dilute to volume with methanol.

- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase (initial conditions, e.g., 30:70 Acetonitrile:Water) to concentrations ranging from 1 µg/mL to 100 µg/mL.

4. Sample Preparation: The sample preparation will depend on the matrix. For a drug substance, a simple dissolution in the mobile phase may be sufficient. For more complex matrices like biological fluids or formulated products, an extraction step will be necessary.

- Liquid-Liquid Extraction (LLE): To 1 mL of sample, add 3 mL of a water-immiscible organic solvent (e.g., ethyl acetate or methyl tert-butyl ether). Vortex for 2 minutes and centrifuge. Evaporate the organic layer to dryness and reconstitute the residue in the mobile phase.

- Solid-Phase Extraction (SPE): Use a C18 SPE cartridge. Condition the cartridge with methanol followed by water. Load the sample and wash with a weak organic solvent/water mixture. Elute the analyte with methanol or acetonitrile. Evaporate the eluate and reconstitute in the mobile phase.

5. Method Validation: The method should be validated according to ICH guidelines, assessing parameters such as:

- Specificity: Ensure that there is no interference from the matrix or other components at the retention time of the analyte.

- Linearity: Analyze the working standard solutions and plot the peak area versus concentration. The correlation coefficient (r^2) should be >0.99.

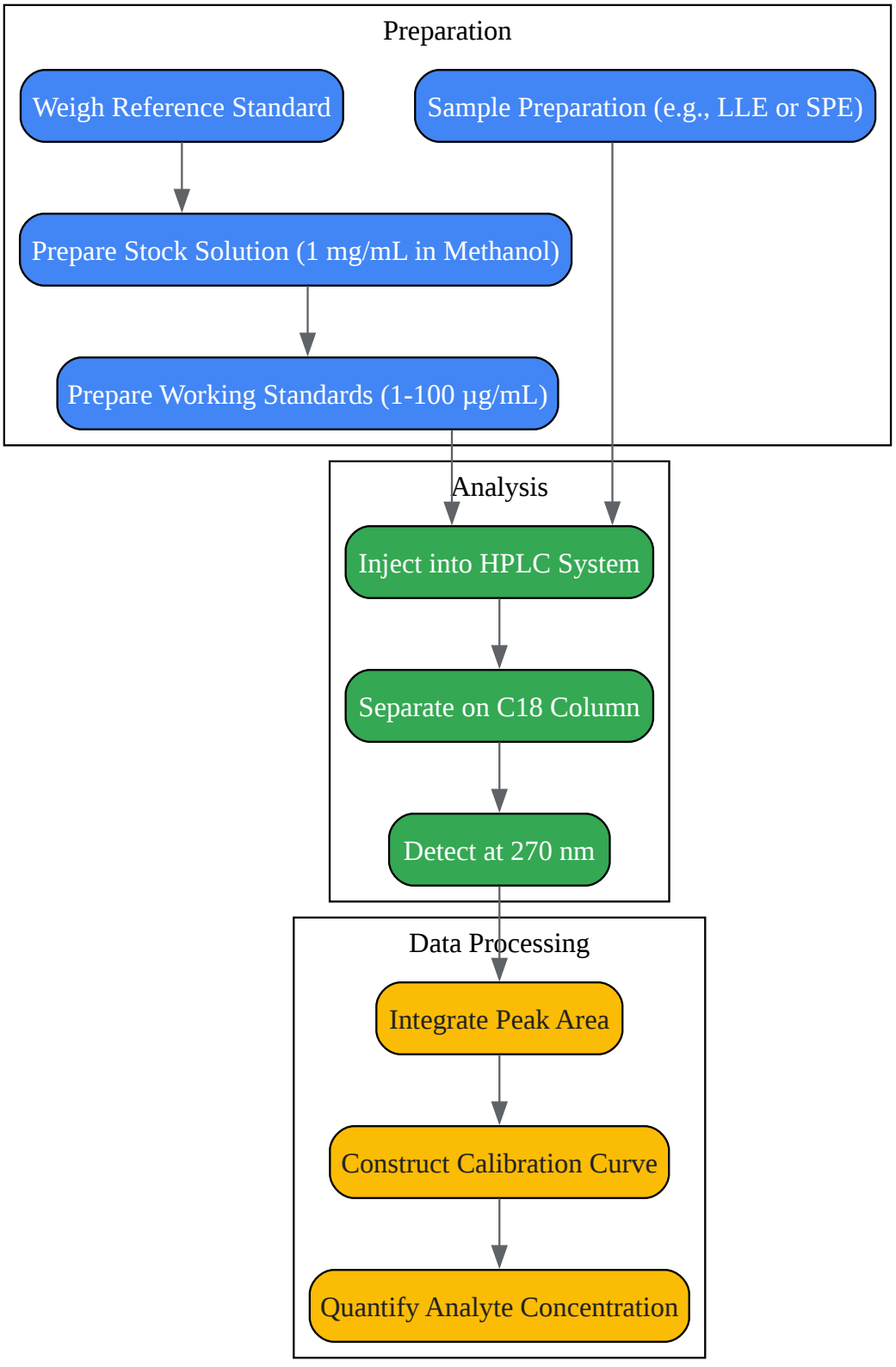
- Accuracy: Perform recovery studies by spiking a known amount of the analyte into a blank matrix.

- Precision: Assess repeatability (intra-day precision) and intermediate precision (inter-day precision) by analyzing multiple preparations of the same sample.

- Limit of Detection (LOD) and Limit of Quantification (LOQ): Determine the lowest concentration of the analyte that can be reliably detected and quantified.

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Workflow for HPLC-UV Analysis



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Caption: Workflow for the quantification of **2-(2-Methylphenoxy)acetamide** by HPLC-UV.

Method 2: Gas Chromatography-Mass Spectrometry (GC-MS)

Principle: GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile compounds. The sample is vaporized and separated in a gaseous mobile phase based on its boiling point and interaction with the stationary phase of the column. The mass spectrometer then fragments the eluted compounds and separates the resulting ions based on their mass-to-charge ratio, providing a unique "fingerprint" for identification and quantification. Due to the polar nature of the amide group, derivatization is often necessary to increase volatility and improve peak shape.

Experimental Protocol: GC-MS with Silylation

1. Instrumentation and Materials:

- GC-MS system with a split/splitless injector and a mass selective detector.
- A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 µm film thickness).
- Helium (carrier gas).
- N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS) as a derivatizing agent.
- Pyridine or Acetonitrile (anhydrous).
- **2-(2-Methylphenoxy)acetamide** reference standard.

2. Derivatization Procedure: The causality behind choosing silylation is to replace the active hydrogen on the amide nitrogen with a non-polar trimethylsilyl (TMS) group. This reduces intermolecular hydrogen bonding, thereby increasing the compound's volatility and thermal stability, which is crucial for GC analysis.

- Accurately weigh about 1 mg of the sample or standard into a vial.

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- Add 100 µL of anhydrous pyridine or acetonitrile.
- Add 100 µL of BSTFA + 1% TMCS.
- Cap the vial tightly and heat at 70 °C for 30 minutes.
- Cool to room temperature before injection.

3. GC-MS Conditions:

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Parameter	Recommended Condition	Rationale
Injector Temperature	250 °C	Ensures complete vaporization of the derivatized analyte.
Injection Mode	Splitless (1 minute)	For trace analysis to maximize the amount of analyte reaching the column.
Carrier Gas	Helium at 1.0 mL/min	An inert carrier gas providing good chromatographic efficiency.
Oven Program	100 °C (hold 1 min), then ramp to 280 °C at 15 °C/min, hold 5 min	A temperature program is used to separate compounds with a range of boiling points.
Transfer Line Temp	280 °C	Prevents condensation of the analyte before entering the mass spectrometer.
Ion Source Temp	230 °C	Standard temperature for electron ionization.
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard ionization energy that produces reproducible fragmentation patterns.
Scan Mode	Full Scan (m/z 50-400) for identification, Selected Ion Monitoring (SIM) for quantification	Full scan is used to identify the analyte and its fragments. SIM mode provides higher sensitivity and selectivity for quantification by monitoring specific ions.

4. Mass Spectral Analysis:

- Expected Mass of TMS Derivative: The molecular weight of the mono-TMS derivative of **2-(2-Methylphenoxy)acetamide** would be 237.34 g/mol .

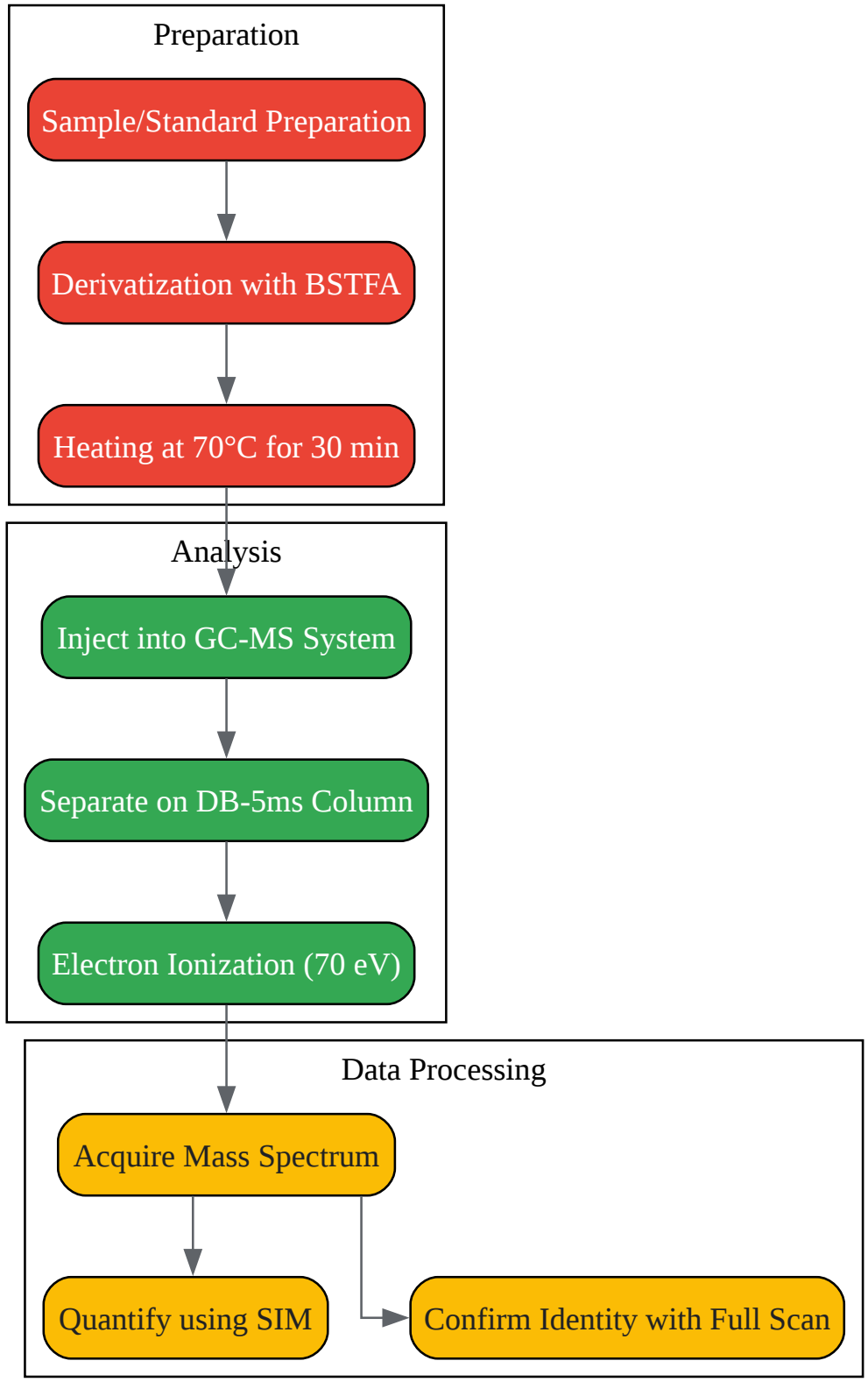
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- SIM Ions: For quantification, select the molecular ion (if present and abundant) and 2-3 characteristic fragment ions. Based on the structure, potential fragment ions could arise from the cleavage of the ether bond or the amide bond.

5. Sample Preparation and Validation: Similar to the HPLC method, sample preparation will involve extraction, followed by the derivatization step. Validation will follow ICH guidelines, with a focus on the precision and accuracy of the entire process, including the derivatization reaction.

Workflow for GC-MS Analysis

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Caption: Workflow for the quantification of **2-(2-Methylphenoxy)acetamide** by GC-MS.

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Method 3: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Principle: LC-MS/MS is the gold standard for highly sensitive and selective quantification of compounds in complex matrices. It combines the separation power of HPLC with the detection capabilities of tandem mass spectrometry. The first mass spectrometer (Q1) selects the precursor ion (the protonated or deprotonated molecule), which is then fragmented in a collision cell (Q2). The second mass spectrometer (Q3) then selects a specific fragment ion for detection. This process, known as Multiple Reaction Monitoring (MRM), provides exceptional selectivity and reduces matrix interference.

Experimental Protocol: LC-MS/MS

1. Instrumentation and Materials:

- LC-MS/MS system with an electrospray ionization (ESI) source.
- Reversed-phase C18 column (e.g., 2.1 x 50 mm, 1.8 µm particle size).
- Acetonitrile (LC-MS grade).
- Methanol (LC-MS grade).
- Purified water (LC-MS grade).
- Formic acid (LC-MS grade).
- **2-(2-Methylphenoxy)acetamide** reference standard.
- An internal standard (IS), preferably a stable isotope-labeled version of the analyte.

2. LC and MS/MS Conditions:

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Parameter	Recommended Condition	Rationale
Mobile Phase A	0.1% Formic Acid in Water	Promotes protonation for positive ion mode ESI.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Ensures consistent pH and ionization conditions during the gradient.
Gradient Elution	10% B to 90% B over 5 minutes	A fast gradient suitable for high-throughput analysis.
Flow Rate	0.4 mL/min	Appropriate for a 2.1 mm ID column.
Column Temperature	40 °C	Ensures reproducible chromatography.
Ionization Mode	ESI Positive	The amide functionality can be protonated to form $[M+H]^+$.
MRM Transitions	Precursor Ion $[M+H]^+$: m/z 166.2. Product Ion: To be determined by infusion of the standard. A likely fragment would be the loss of the acetamide group, resulting in the methylphenoxy ion (m/z 107.1).	The precursor ion is the protonated molecule. The product ion is a characteristic fragment used for quantification.
Collision Energy	To be optimized for the specific instrument and transition.	The energy required to fragment the precursor ion.

3. Preparation of Solutions:

- Stock and Working Standards: Prepare as described for the HPLC-UV method, but at lower concentrations (e.g., 0.1 ng/mL to 100 ng/mL) and using the LC-MS grade solvents.
- Internal Standard (IS) Working Solution: Prepare a solution of the IS at a fixed concentration (e.g., 10 ng/mL) in the mobile phase.

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4. Sample Preparation:

- Protein Precipitation (for biological samples): To 100 µL of sample, add 300 µL of cold acetonitrile containing the internal standard. Vortex and centrifuge. The supernatant can be directly injected or evaporated and reconstituted.
- Dilute-and-Shoot (for cleaner samples): Dilute the sample with the mobile phase containing the internal standard and inject.

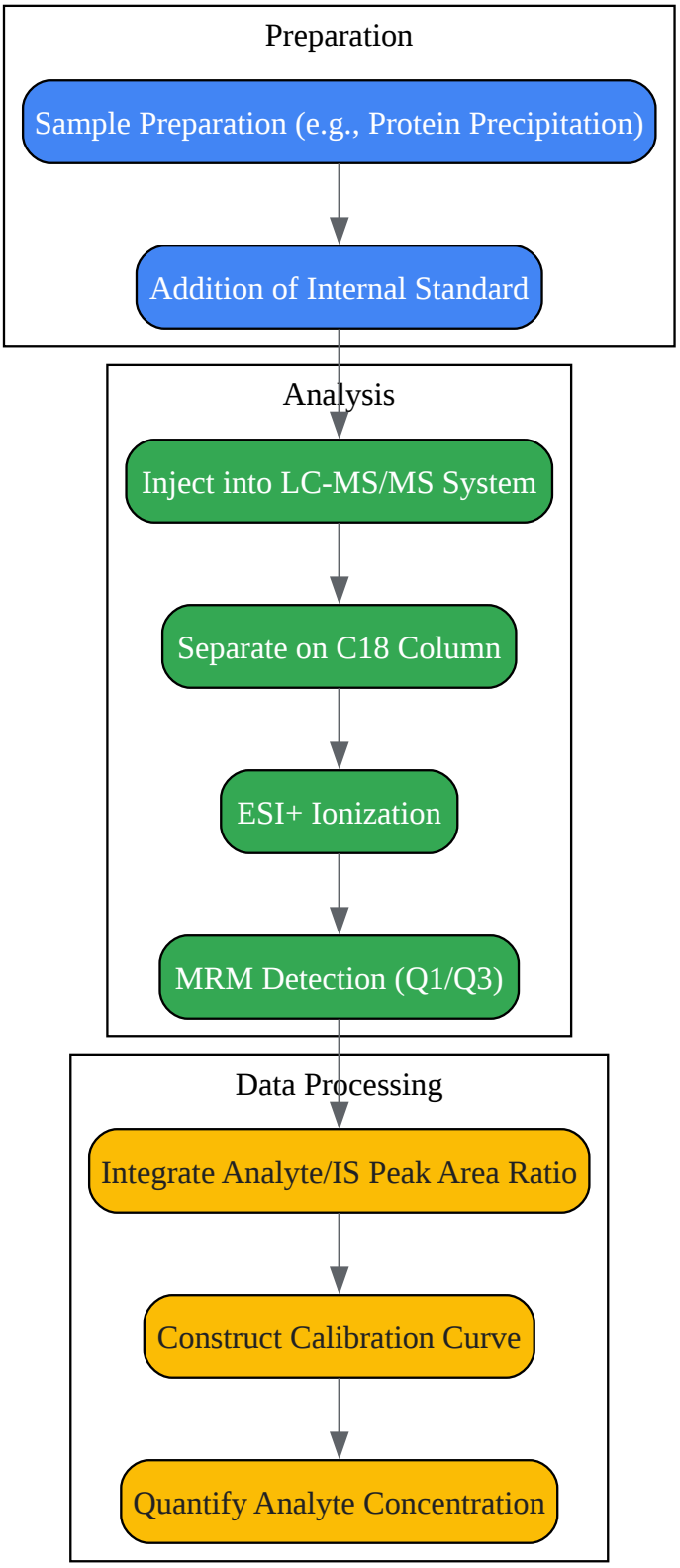
5. Method Validation: Validation for an LC-MS/MS method follows ICH guidelines but with a particular emphasis on matrix effects, which can cause ion suppression or enhancement.

Quantitative Data Summary (Hypothetical)

Parameter	HPLC-UV	GC-MS (SIM)	LC-MS/MS (MRM)
Linearity Range	1 - 100 µg/mL	10 - 1000 ng/mL	0.1 - 100 ng/mL
LOD	~100 ng/mL	~1 ng/mL	~0.05 ng/mL
LOQ	~300 ng/mL	~5 ng/mL	~0.1 ng/mL
Precision (%RSD)	< 2%	< 5%	< 5%
Accuracy (% Recovery)	98-102%	95-105%	95-105%

Workflow for LC-MS/MS Analysis

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Caption: Workflow for the quantification of **2-(2-Methylphenoxy)acetamide** by LC-MS/MS.

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Conclusion

The choice of analytical method for the quantification of **2-(2-Methylphenoxy)acetamide** will be dictated by the specific needs of the study. HPLC-UV offers a robust and straightforward approach for routine analysis where high sensitivity is not required. GC-MS, following derivatization, provides excellent chromatographic resolution and confident identification. For demanding applications requiring the highest sensitivity and selectivity, particularly in complex biological matrices, LC-MS/MS is the method of choice. The protocols provided here serve as a comprehensive starting point for method development and validation, ensuring the generation of high-quality, reliable data in your research and development endeavors.

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